

An In-depth Technical Guide to Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3

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Compound of Interest

Compound Name: Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3

Cat. No.: B1147570

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3**, a deuterated stable isotope-labeled compound. It is primarily utilized as an internal standard in quantitative analytical methodologies, particularly for the detection and quantification of crotonaldehyde and other related carbonyl compounds in various matrices. This document details its chemical properties, outlines a representative synthesis, provides protocols for its application in mass spectrometry-based analysis, and includes relevant safety information.

Core Chemical and Physical Properties

Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3 is the deuterium-labeled analogue of Crotonaldehyde 2,4-Dinitrophenylhydrazone. The incorporation of three deuterium atoms provides a distinct mass shift, enabling its use as an internal standard for isotope dilution mass spectrometry, a gold standard for accurate quantification.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3**.

Property	Value	Source(s)
CAS Number	259824-64-1	[1][2][3]
Unlabeled CAS Number	1527-96-4	[3]
Molecular Formula	C ₁₀ H ₇ D ₃ N ₄ O ₄	
Molecular Weight	253.23 g/mol	[3]
Appearance	Orange to red solid/powder	[1]
Melting Point	184-188 °C	[2]
Isotopic Purity	≥99 atom % D	[3]
Chemical Purity	≥98% (CP)	
Solubility	While specific data for the deuterated compound is not readily available, DNPH and its derivatives are generally slightly soluble in water, but soluble in organic solvents like ethanol, methanol, and acetonitrile.[4][5]	

Synthesis and Derivatization

The synthesis of **Crotonaldehyde 2,4-Dinitrophenylhydrazine-d3** involves a two-step process: the synthesis of the deuterated derivatizing agent, 2,4-Dinitrophenylhydrazine-d3, followed by its condensation reaction with crotonaldehyde.

Representative Synthesis of 2,4-Dinitrophenylhydrazine-d3

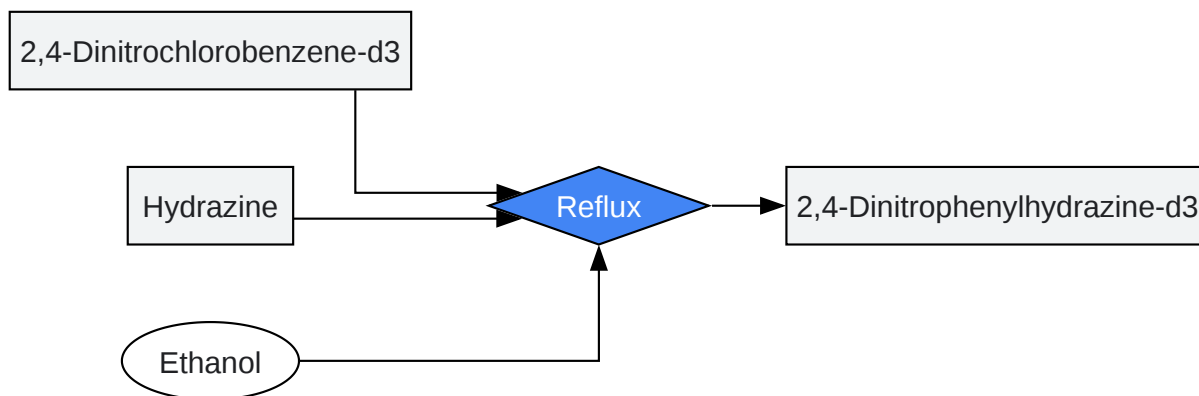
A common route to synthesize 2,4-Dinitrophenylhydrazine involves the reaction of 2,4-dinitrochlorobenzene with hydrazine. For the deuterated analogue, a deuterated starting material, such as 2,4-dinitrochlorobenzene-d3, would be required. The following is a generalized protocol based on the synthesis of the unlabeled compound.[6]

Materials:

- 2,4-Dinitrochlorobenzene-d3
- Hydrazine sulfate
- Potassium acetate
- Ethanol
- Water

Protocol:

- Prepare a hydrazine solution by suspending hydrazine sulfate in hot water and adding potassium acetate. Boil the mixture, cool slightly, and add ethanol. Filter the solution to remove precipitated salts.[\[6\]](#)
- Dissolve 2,4-Dinitrochlorobenzene-d3 in ethanol in a flask equipped with a reflux condenser.[\[6\]](#)
- Add the prepared hydrazine solution to the 2,4-Dinitrochlorobenzene-d3 solution.
- Reflux the mixture with stirring for approximately one hour. The product, 2,4-Dinitrophenylhydrazine-d3, will precipitate out of the solution.[\[6\]](#)
- Cool the reaction mixture and filter to collect the solid product.
- Wash the product with warm ethanol to remove any unreacted 2,4-Dinitrochlorobenzene-d3, followed by a wash with hot water.[\[6\]](#)
- Dry the purified 2,4-Dinitrophenylhydrazine-d3. The product is typically an orange to red crystalline solid.



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Synthesis of 2,4-Dinitrophenylhydrazine-d3.

Derivatization of Crotonaldehyde

The reaction of an aldehyde or ketone with 2,4-Dinitrophenylhydrazine (Brady's reagent) is a classic condensation reaction to form a 2,4-dinitrophenylhydrazone.^[4] This reaction is highly reliable for the derivatization of carbonyl compounds prior to analysis.

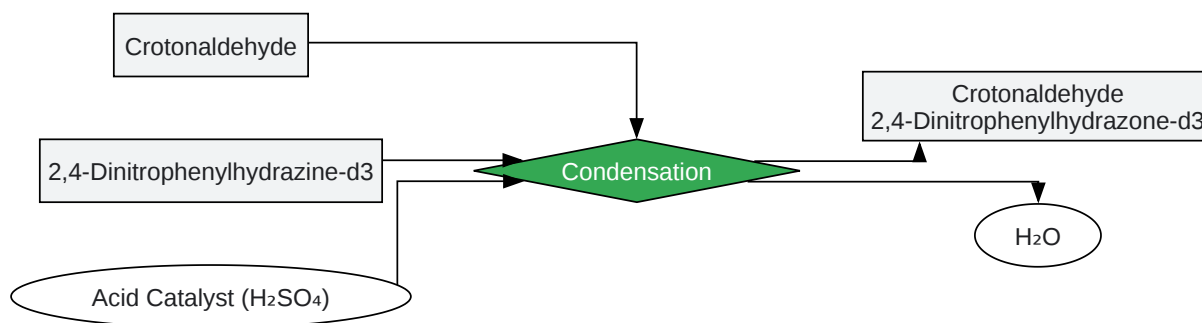
Materials:

- Crotonaldehyde
- 2,4-Dinitrophenylhydrazine-d3
- Methanol or Ethanol
- Concentrated Sulfuric Acid (catalyst)

Protocol:

- Prepare Brady's reagent by dissolving 2,4-Dinitrophenylhydrazine-d3 in methanol or ethanol, followed by the careful addition of a small amount of concentrated sulfuric acid.^[4]
- Add the crotonaldehyde sample to the prepared Brady's reagent.

- A yellow, orange, or red precipitate of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** will form, often immediately.[4]
- The precipitate can be collected by filtration, washed, and dried for analysis.



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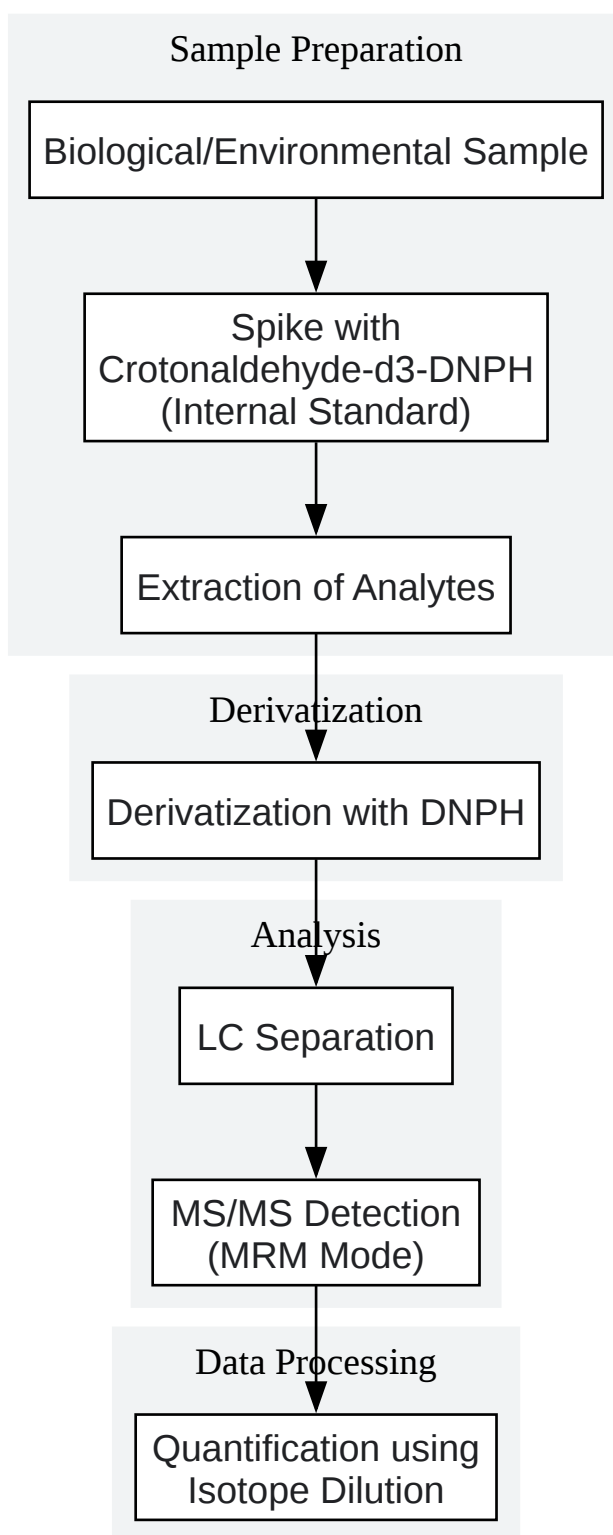
Derivatization of Crotonaldehyde.

Experimental Protocols for Quantitative Analysis

The primary application of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** is as an internal standard for the quantification of crotonaldehyde in various samples using isotope dilution mass spectrometry. The general workflow involves sample preparation, derivatization, and analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

General Workflow for Aldehyde Quantification

The following diagram illustrates the typical workflow for the quantitative analysis of aldehydes using a deuterated internal standard.



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Quantitative analysis workflow.

Detailed LC-MS/MS Protocol

This protocol provides a more detailed methodology for the analysis of crotonaldehyde using its deuterated DNPH derivative as an internal standard.

1. Preparation of Standards and Reagents:

- Crotonaldehyde Stock Solution: Prepare a stock solution of unlabeled crotonaldehyde in a suitable solvent (e.g., acetonitrile or methanol).
- Internal Standard Stock Solution: Prepare a stock solution of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** in acetonitrile.
- DNPH Derivatizing Reagent: Prepare a saturated solution of 2,4-dinitrophenylhydrazine in acetonitrile containing a catalytic amount of acid (e.g., 1% phosphoric acid).

2. Sample Preparation and Derivatization:

- To a known volume or weight of the sample, add a precise amount of the **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** internal standard stock solution.
- Perform a sample extraction procedure appropriate for the matrix (e.g., protein precipitation for biological fluids, solid-phase extraction for water samples).
- To the extracted sample, add the DNPH derivatizing reagent.
- Incubate the mixture to allow for complete derivatization of the native crotonaldehyde. Incubation time and temperature may need to be optimized (e.g., 30 minutes at 35°C).
- After incubation, the reaction may be quenched, and the sample is prepared for LC-MS/MS analysis (e.g., dilution, filtration).

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is typically used.

- Mobile Phase: A gradient of water and acetonitrile, both containing a small amount of an acid like formic acid, is commonly employed.
- Flow Rate and Injection Volume: These will depend on the column dimensions and system but are typically in the range of 0.2-0.5 mL/min and 5-10 μ L, respectively.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive or negative ion mode.
 - Detection: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. Specific precursor-to-product ion transitions for both the native crotonaldehyde-DNPH and the deuterated internal standard are monitored.

4. Quantification:

- A calibration curve is constructed by analyzing a series of calibration standards containing known concentrations of unlabeled crotonaldehyde and a fixed concentration of the deuterated internal standard.
- The ratio of the peak area of the native analyte to the peak area of the internal standard is plotted against the concentration of the native analyte.
- The concentration of crotonaldehyde in the unknown samples is then determined from this calibration curve.

Safety and Handling

- Hazard Classification: **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** is classified as a skin and eye irritant and may cause respiratory irritation.
- Handling: Handle in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.
- Storage: Store in a cool, dry place, away from heat and sources of ignition. It is typically supplied as a solid and should be stored according to the manufacturer's recommendations.

[3]

This guide provides a foundational understanding of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** for its application in advanced analytical research. For specific applications, optimization of the outlined protocols may be necessary.

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